

A Researcher's Guide to Certified Reference Materials for Hydroxyprogesterone Caproate

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Compound of Interest

Compound Name: *Hydroxyprogesterone Caproate-d11*

Cat. No.: *B15605345*

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For researchers, scientists, and professionals in drug development, the accuracy and reliability of analytical measurements are paramount. This is particularly true for active pharmaceutical ingredients (APIs) like Hydroxyprogesterone Caproate (HPC), a synthetic progestogen used in obstetrical and gynecological applications.[1] The quality of HPC has been a subject of scrutiny, with studies revealing significant inconsistencies in the purity and impurity profiles of APIs from different sources.[2][3] Certified Reference Materials (CRMs) are therefore indispensable tools for ensuring the quality, safety, and efficacy of HPC drug products through accurate calibration and validation of analytical methods.

This guide provides a comparative overview of available reference materials for Hydroxyprogesterone Caproate, details key analytical methodologies for its characterization, and presents visual workflows to aid in understanding the certification process and analytical strategies.

Comparison of Hydroxyprogesterone Caproate Reference Materials

The selection of an appropriate reference material depends on the specific application, ranging from routine quality control to the development and validation of new analytical methods. Primary standards, such as those from the United States Pharmacopeia (USP), offer the highest level of accuracy and traceability, while secondary standards provide a cost-effective alternative for routine use.

Supplier/Organization	Product Name	Grade	Purity Specification	Traceability	CAS Number
USP	Hydroxyprogesterone Caproate Reference Standard	Pharmaceutical Primary Standard	97.0% - 103.0% (anhydrous basis)[4]	Metrological	630-56-8[5] [6]
Sigma-Aldrich	Hydroxyprogesterone Caproate Pharmaceutical Secondary Standard	Certified Reference Material (CRM)	Not explicitly stated, sold as a qualified CRM	Traceable to USP	630-56-8
Generic Supplier	Hydroxyprogesterone Caproate	Analytical Standard	Typically $\geq 99\%$ [7]	Varies by supplier	630-56-8[7]
SynThink	Hydroxyprogesterone Caproate Impurity Standards	Reference Standard	Characterized with analytical data (NMR, MS, HPLC)[1]	N/A (for impurity identification)	Varies
Pharmaffiliates	Hydroxyprogesterone Caproate API and Impurities	Reference Standard	Pharmacopeial and non-pharmacopeial grades available[8]	N/A (for specific products)	630-56-8 (for API)[8]

Key Analytical Methods and Experimental Protocols

The quality of a Hydroxyprogesterone Caproate reference material is established through a combination of analytical techniques designed to confirm its identity, determine its purity, and quantify any impurities. High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography-Mass Spectrometry (LC-MS) are the most powerful and commonly used methods for this purpose.^{[9][10][11]}

Experimental Protocol 1: Purity and Impurity Profiling by HPLC-UV

This method is suitable for determining the assay of Hydroxyprogesterone Caproate and for detecting and quantifying related substances.

Instrumentation:

- High-Performance Liquid Chromatograph with a UV detector.
- Analytical column: Waters C18 Symmetry, 3.5 μm , 2.1 x 10 mm or equivalent.^[9]

Reagents:

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid (analytical grade)

Procedure:

- Mobile Phase Preparation:
 - Mobile Phase A: 5% Acetonitrile in water with 0.1% formic acid.^[9]
 - Mobile Phase B: Acetonitrile with 0.1% formic acid.^[9]
- Chromatographic Conditions:

- Flow rate: 0.2 mL/min.[9]
- Injection volume: 20 µL.
- Column temperature: 40°C.[12]
- Detector wavelength: 240 nm (wavelength of maximum absorbance for HPC).[4]
- Gradient Elution: A suitable gradient program should be developed to separate HPC from its potential impurities. A typical run time is around 20-45 minutes.[3][12]
- Standard and Sample Preparation:
 - Prepare a standard solution of the HPC Certified Reference Material at a known concentration (e.g., 10 µg/mL) in a suitable solvent like alcohol or methanol.[4]
 - Prepare the test sample at a similar concentration.
- Analysis and Data Interpretation:
 - Inject the standard and sample solutions into the HPLC system.
 - The purity of the sample is calculated by comparing the peak area of the analyte in the sample to the peak area in the standard solution. Impurities are identified and quantified based on their relative retention times and peak areas.

Experimental Protocol 2: High-Sensitivity Quantification by LC-MS/MS

This method is ideal for applications requiring high sensitivity and specificity, such as pharmacokinetic studies involving the analysis of HPC in biological matrices like plasma.[9][10]

Instrumentation:

- HPLC system coupled to a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.[9][12]
- Analytical column: Waters C18 Symmetry, 3.5 µm, 2.1 x 50 mm or equivalent.[10]

Reagents:

- Methanol (LC-MS grade)
- Water (LC-MS grade)
- Ammonium hydroxide (analytical grade)
- Internal Standard (IS): Medroxyprogesterone acetate (MPA) is a commonly used internal standard.[\[9\]](#)[\[10\]](#)

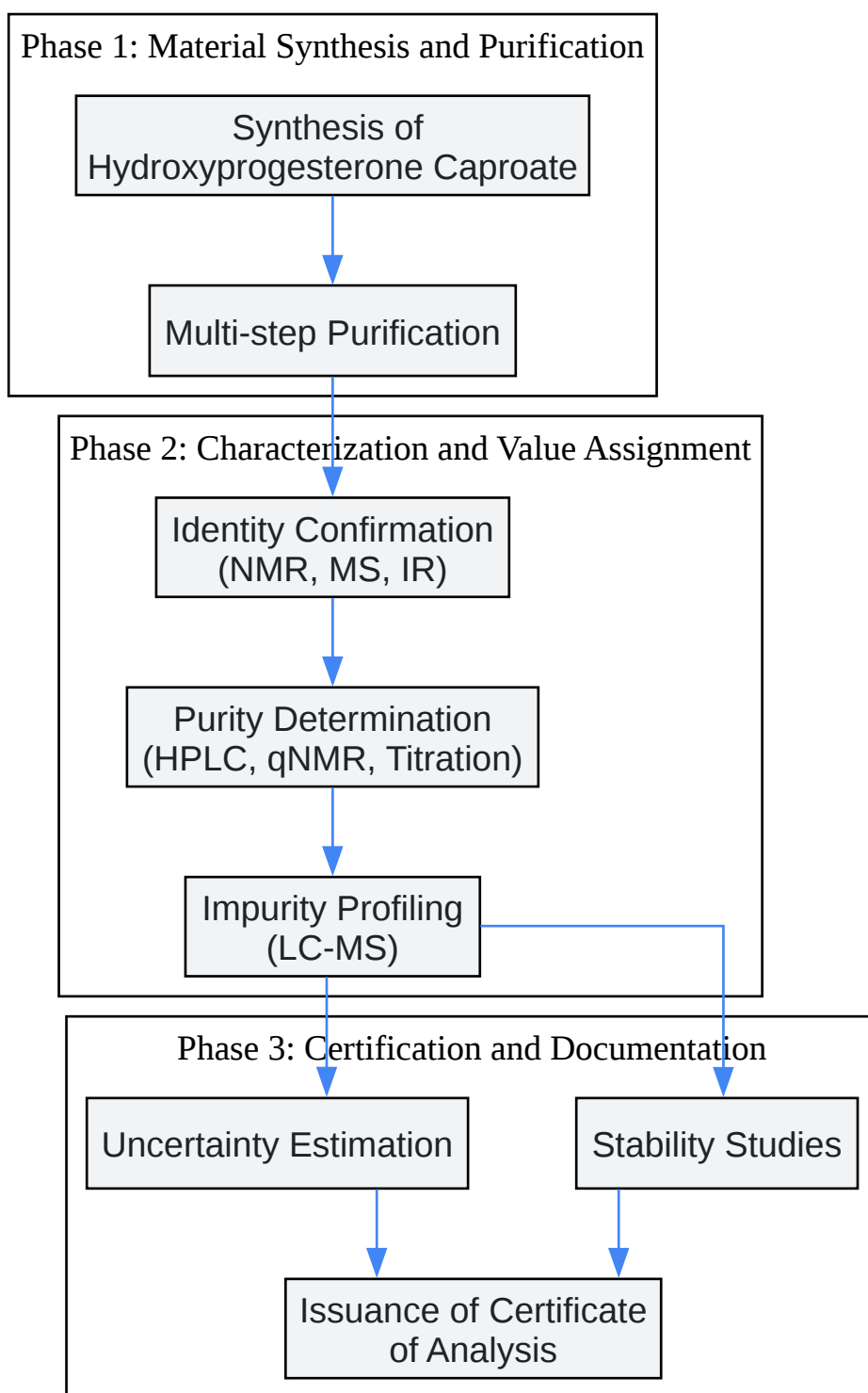
Procedure:

- Sample Preparation (from plasma):
 - Perform a solid-phase extraction (SPE) using a cartridge like Oasis HLB to extract HPC and the IS from the plasma matrix.[\[9\]](#)[\[10\]](#)
- Mobile Phase Preparation:
 - Mobile Phase A: 5% Methanol in water with 0.01% ammonium hydroxide.[\[10\]](#)
 - Mobile Phase B: Methanol with 0.01% ammonium hydroxide.[\[10\]](#)
- Chromatographic and Mass Spectrometric Conditions:
 - Flow rate: 0.3 mL/min.[\[10\]](#)
 - Gradient elution is used to separate the analytes.
 - The mass spectrometer is operated in positive ESI mode using Selected Reaction Monitoring (SRM).[\[9\]](#)
 - SRM transitions to monitor:
 - For HPC: m/z 429.2 $\rightarrow$ 313.13 and 429.2 $\rightarrow$ 271.1.[\[9\]](#)
 - For MPA (IS): m/z 385.1 $\rightarrow$ 276.[\[9\]](#)

- Calibration and Quantification:
 - A calibration curve is constructed by plotting the peak area ratio of the analyte to the internal standard against the concentration of the analyte.[\[10\]](#)
 - The concentration of HPC in the unknown samples is then determined from this calibration curve.

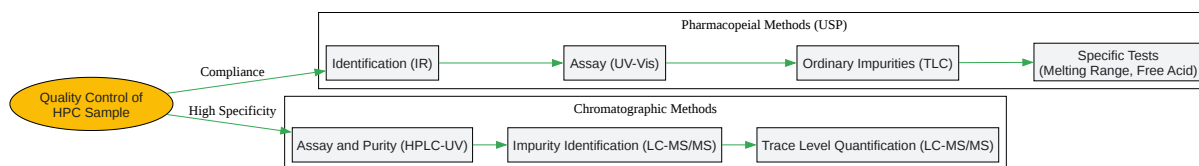
Visualizing Workflows in CRM Development

The following diagrams, generated using the DOT language, illustrate key processes in the development and application of Certified Reference Materials for Hydroxyprogesterone Caproate.



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Caption: Workflow for the certification of a new Hydroxyprogesterone Caproate reference material.



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Caption: Comparison of analytical approaches for quality control of Hydroxyprogesterone Caproate.

In conclusion, the use of well-characterized Certified Reference Materials is fundamental to ensuring the quality and consistency of Hydroxyprogesterone Caproate. This guide provides a framework for selecting appropriate reference materials and implementing robust analytical methods for their use. By adhering to rigorous analytical practices, researchers and drug developers can have greater confidence in the validity of their results and the quality of the final drug product.

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